Application Note: LC-MS Characterization of Linagliptin Degradation Products

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Compound of Interest

Compound Name:	*Linagliptin Impurity*
Cat. No.:	*B13864630*

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Introduction

Linagliptin is an orally administered dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes.[1] During the manufacturing process and storage, the active pharmaceutical ingredient (API) can degrade due to environmental factors such as heat, light, moisture, and pH, leading to the formation of degradation products.[2][1][3] These impurities can potentially impact the safety and efficacy of the drug product.[2][1][3] Therefore, it is crucial to identify and characterize the degradation products of Linagliptin to ensure its quality and stability. This application note provides a detailed protocol for the forced degradation of Linagliptin and the subsequent characterization of its degradation products using Liquid Chromatography-Mass Spectrometry (LC-MS). The methodologies are based on studies conducted in accordance with the International Council for Harmonisation (ICH) guidelines.[2]

Summary of Findings

Forced degradation studies reveal that Linagliptin is particularly susceptible to degradation under acidic and oxidative conditions.[3] In contrast, it shows relative stability under alkaline, thermal, and photolytic stress.[3] Several degradation products have been identified and

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characterized using high-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS), particularly ultra-performance liquid chromatography (UPLC) with quadrupole time-of-flight (Q-TOF) MS.[2]

Quantitative Data Summary

The following tables summarize the key degradation products of Linagliptin identified under various stress conditions, along with their retention times (RT), relative retention times (RRT), and mass-to-charge ratios (m/z).

Table 1: Linagliptin Degradation Products under Acidic Hydrolysis

Degradation Product	Retention Time (min)	Relative Retention Time (RRT)	Observed m/z $[M+H]^+$
AD 1	7.008	1.06	492.3170
AD 2	8.484	1.29	-

Data sourced from a study where 16.42% degradation was observed after 24 hours at 60°C in an acidic solution.[2] Impurities AD 1 and AD 2 were formed at levels exceeding 5.0%.[2]

Table 2: Linagliptin Degradation Products under Oxidative Stress

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Degradation Product	Retention Time (min)	Relative Retention Time (RRT)	Observed m/z $[M+H]^+$
OX 1	6.205	0.96	-
OX 2	6.725	1.04	-
OX 3	7.924	1.07	-
OX 4	8.490	1.31	-
Unidentified	2.941	0.46	-
Unidentified	3.348	0.52	-
Unidentified	5.250	0.81	-
Unidentified	8.744	1.35	-
Unidentified	10.246	1.58	-
Adduct	10.273	-	468.51

Significant degradation was observed under oxidative conditions, with several impurities generated above 0.4%.[2] One study identified an adduct at m/z 468.51.[4]

Table 3: Linagliptin Degradation Products under Alkaline Hydrolysis

Degradation Product	Retention Time (min)	Relative Retention Time (RRT)	Observed m/z $[M+H]^+$
Unidentified	2.569	0.39	-
Unidentified	3.153	0.483	-

A 2.56% degradation was observed after 10 days at 60°C in an alkaline solution, with two degradants exceeding 0.4%.[2]

Experimental Protocols

Forced Degradation Studies

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The following protocols are for inducing the degradation of Linagliptin under various stress conditions as per ICH guidelines.

a) Acid Hydrolysis

- Prepare a stock solution of Linagliptin (e.g., 1 mg/mL) in a suitable diluent.
- To a specific volume of the stock solution, add an equal volume of 0.1 M hydrochloric acid (HCl).
- Incubate the solution at 60°C for 24 hours.[2]
- After incubation, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 0.1 M sodium hydroxide (NaOH).
- Dilute the final solution with the mobile phase to a suitable concentration for LC-MS analysis.

b) Alkaline Hydrolysis

- Prepare a stock solution of Linagliptin (e.g., 1 mg/mL).
- To a specific volume of the stock solution, add an equal volume of 0.1 M NaOH.
- Incubate the solution at 60°C for 10 days.[2]
- After incubation, cool the solution to room temperature.
- Neutralize the solution with an appropriate volume of 0.1 M HCl.
- Dilute the final solution with the mobile phase for analysis.

c) Oxidative Degradation

- Prepare a stock solution of Linagliptin (e.g., 1 mg/mL).
- To a specific volume of the stock solution, add an equal volume of 3% hydrogen peroxide (H_2O_2).

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- Keep the solution at room temperature for 24 hours.
- Dilute the final solution with the mobile phase for LC-MS analysis.

d) Thermal Degradation

- Place the solid Linagliptin powder in a hot air oven maintained at 105°C for a specified period.
- Alternatively, heat a solution of Linagliptin at 60°C for 10 days.[2]
- After exposure, dissolve the solid sample in a suitable diluent or dilute the solution to the desired concentration for analysis.

e) Photolytic Degradation

- Expose a solution of Linagliptin (e.g., 1 mg/mL) to UV light (254 nm) for 4 hours or to daylight for 72 hours.[5]
- Prepare a control sample protected from light under the same conditions.
- Dilute the exposed and control samples to a suitable concentration for LC-MS analysis.

LC-MS Analysis Protocol

This protocol outlines a typical UPLC-QTOF-MS method for the analysis of Linagliptin and its degradation products.

a) Chromatographic Conditions

- Column: Waters ACQUITY UPLC BEH C18 (100 mm × 2.1 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 10 mM Ammonium acetate in water, pH adjusted to 3.8 with acetic acid.[6]
- Mobile Phase B: Acetonitrile:Methanol (90:10, v/v).[6]
- Gradient Program:

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Time (min)	% Mobile Phase B
0	**25**
8	25
22	40
28	45
40	50
50	50
55	75
60	75
64	25

| 70 | 25 |

- Flow Rate: 1.0 mL/min.[6]
- Column Temperature: 45°C.[6]
- Injection Volume: 5 µL.
- Detector Wavelength: 225 nm (for PDA).[4]

b) Mass Spectrometry Conditions

- Mass Spectrometer: Synapt G2-Si Q-TOF MS (Waters) or equivalent.
- Ionization Mode: Electrospray Ionization (ESI), Positive.[2]
- Capillary Voltage: 0.8 kV.[2]
- Source Temperature: 120°C.[2]
- Desolvation Gas Flow: 800 L/h.[2]

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- Desolvation Temperature: 550°C.[2]
- Cone Gas Flow: 50 L/h.[2]
- Cone Voltage: 40 V.[2]
- Scan Range: m/z 100-1200.[2]

Visualizations

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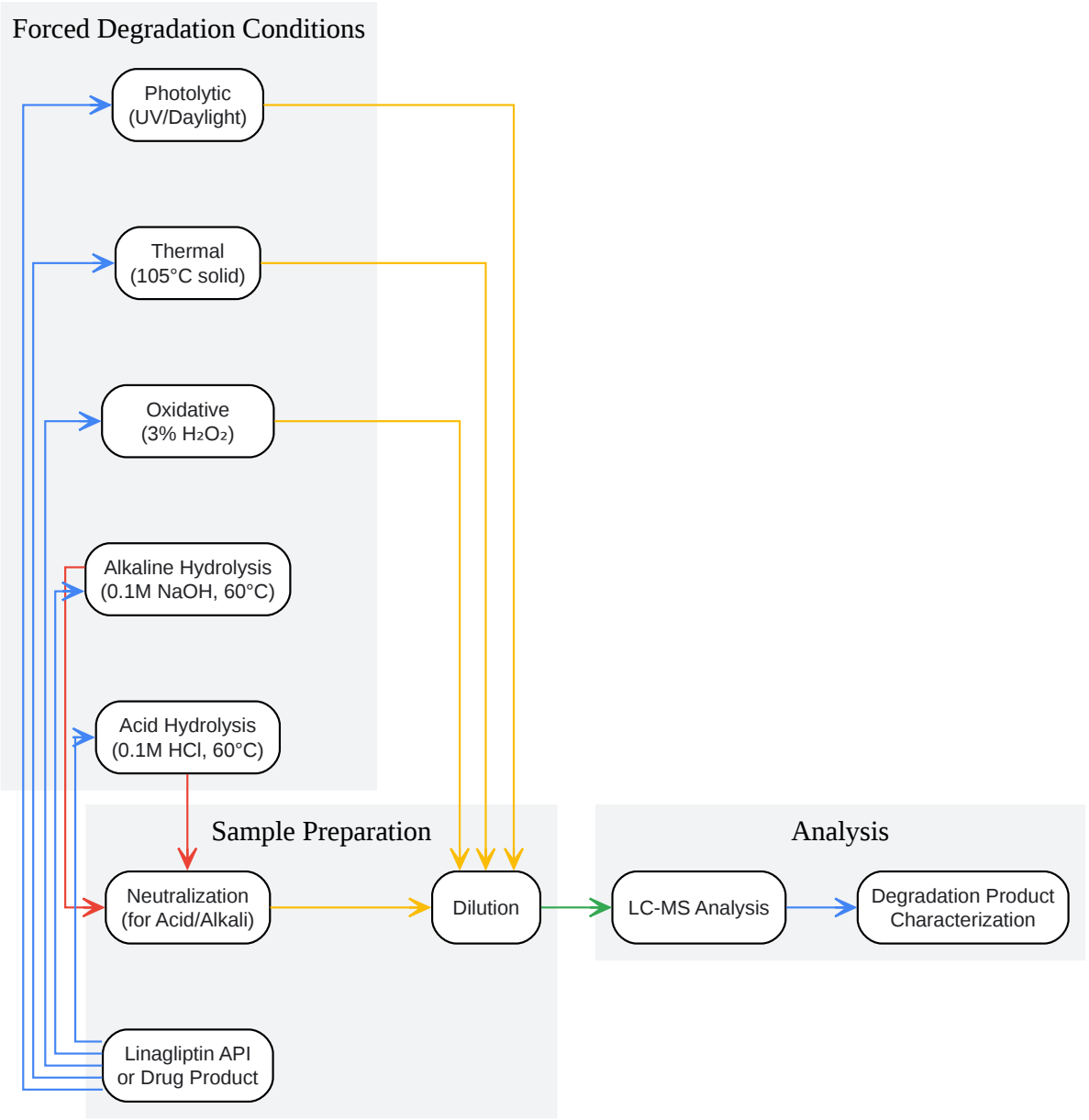

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Caption: Workflow for Forced Degradation of Linagliptin.

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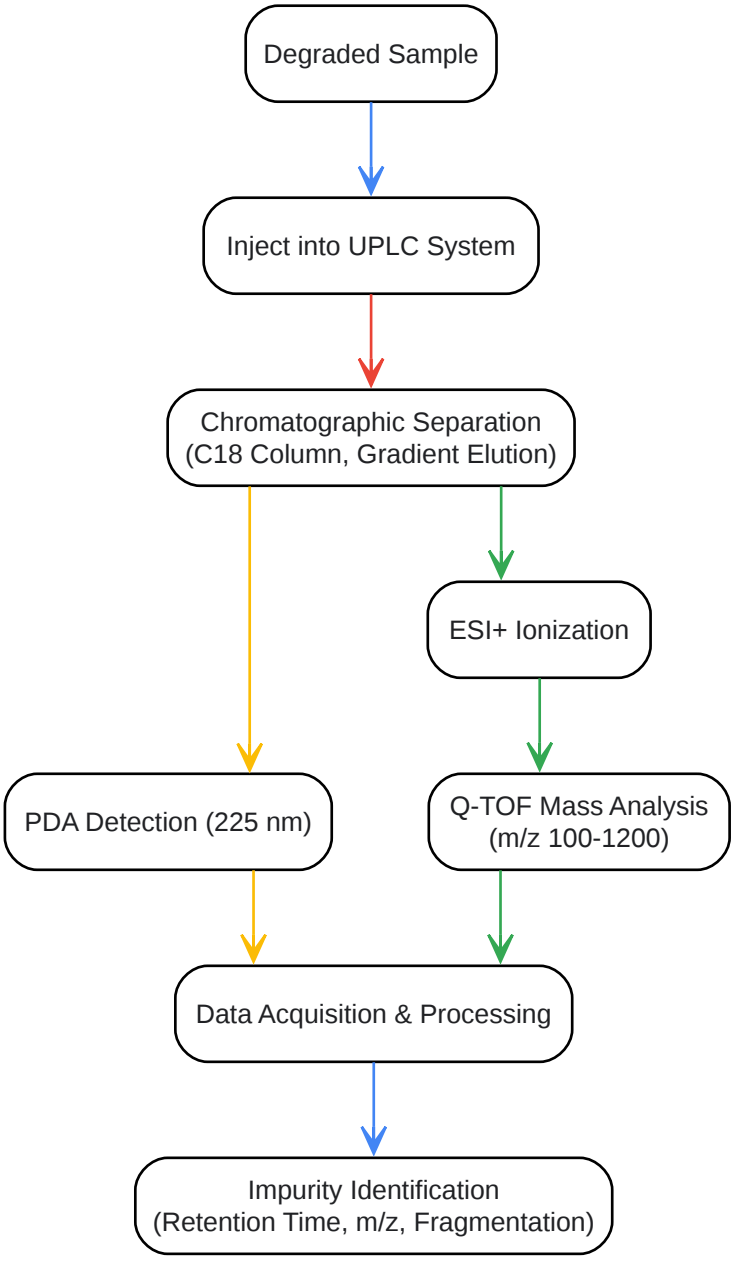

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Caption: LC-MS Analysis Workflow for Linagliptin Degradants.

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